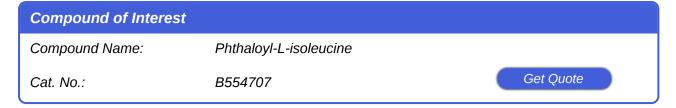


Safety and handling precautions for Phthaloyl-Lisoleucine

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safety and Handling of Phthaloyl-L-isoleucine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **Phthaloyl-L-isoleucine** based on available data for structurally related compounds. No specific toxicological data for **Phthaloyl-L-isoleucine** has been found in the public domain. Therefore, this compound should be handled with the utmost care, assuming it may have hazardous properties. The information provided herein should be used as a guide and supplemented with a thorough in-house risk assessment before handling.

Chemical and Physical Properties

Phthaloyl-L-isoleucine is a derivative of the amino acid L-isoleucine, where the amino group is protected by a phthaloyl group. This modification makes it a useful building block in peptide synthesis and other areas of chemical and pharmaceutical research.[1]



Property	Value	Reference(s)
Synonyms	Pht-L-Ile-OH, 2-(1-Carboxy-2-methylbutyl)isoindole-1,3-dione	[1]
CAS Number	29588-88-3	[1][2]
Molecular Formula	C14H15NO4	[1][2]
Molecular Weight	261.27 g/mol	[1][2]
Appearance	White crystalline powder	[1]
Melting Point	118 - 122 °C	[1]
Purity	≥ 97% (HPLC)	[1]
Optical Rotation	[a]20/D = -48 ± 1° (c=1.997 in EtOH)	[1]
Storage Conditions	Store at 0 - 8 °C	[1]

Hazard Identification and Precautionary Measures

Due to the absence of specific toxicity data for **Phthaloyl-L-isoleucine**, a precautionary approach is essential. The safety profile should be considered based on its components: the phthalimide group and the L-isoleucine backbone. Phthalimide derivatives have a wide range of biological activities, and some can be hazardous. The L-isoleucine component is generally considered non-hazardous.[3][4]

Potential Hazards:

- Eye Irritation: May cause serious eye irritation or damage.
- Skin Irritation: May cause skin irritation.[5]
- Respiratory Irritation: May cause respiratory tract irritation if inhaled as a dust.[5]
- Unknown Toxicity: The full toxicological properties have not been thoroughly investigated.



Precautionary Statements:

Precaution	Statement	Reference(s)
Prevention	P261: Avoid breathing	
	dust/fume/gas/mist/vapors/spr	
	ay.P264: Wash skin thoroughly	
	after handling.P271: Use only	
	outdoors or in a well-ventilated	
	area.P280: Wear protective	
	gloves/protective clothing/eye	
	protection/face protection.	
	P302 + P352: IF ON SKIN:	
	Wash with plenty of	
	water.P304 + P340: IF	
Response	INHALED: Remove person to	
	fresh air and keep comfortable	
	for breathing.P305 + P351 +	
	P338: IF IN EYES: Rinse	
	cautiously with water for	
	several minutes. Remove	
	contact lenses, if present and	
	easy to do. Continue rinsing.	
Storage	P403 + P233: Store in a well-	
	ventilated place. Keep	
	container tightly closed.P405:	
	Store locked up.	
	P501: Dispose of	
Disposal	contents/container to an	
	approved waste disposal plant.	

Handling and Storage Personal Protective Equipment (PPE)



A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.	Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3]
Respiratory Protection	A NIOSH-approved respirator with a particulate filter may be necessary if dust is generated.	Use in a well-ventilated area or under a chemical fume hood. [6]

Safe Handling Practices

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling and before eating, drinking, or smoking.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1]
- Recommended storage temperature is between 0 8 °C.[1]



First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.	[3]
Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.	[6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.	[3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.	[3]

Experimental Protocols Synthesis of Phthaloyl-L-isoleucine

A common method for the synthesis of N-phthaloyl amino acids is the reaction of the amino acid with phthalic anhydride.

Materials:

- L-isoleucine
- Phthalic anhydride
- · Glacial acetic acid
- Water





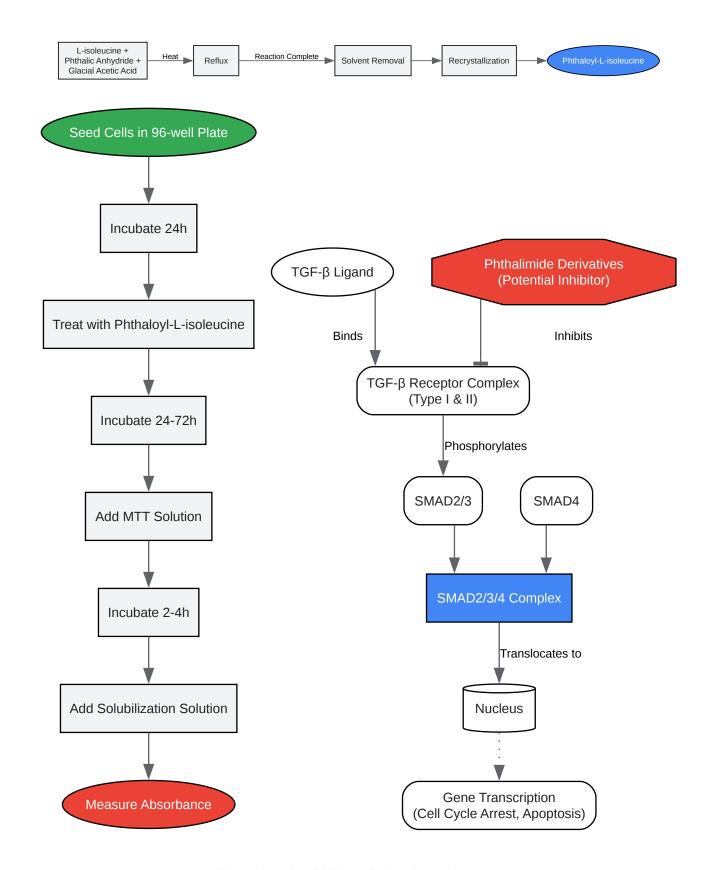


• Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine equimolar amounts of L-isoleucine and phthalic anhydride in glacial acetic acid.[7]
- Reflux the mixture for several hours.[7]
- Monitor the reaction by thin-layer chromatography (TLC).
- Once the reaction is complete, remove the solvent under reduced pressure.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to yield pure Phthaloyl-L-isoleucine.[7]





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemimpex.com [chemimpex.com]
- 2. calpaclab.com [calpaclab.com]
- 3. fishersci.com [fishersci.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. capotchem.com [capotchem.com]
- 6. isotope.com [isotope.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Safety and handling precautions for Phthaloyl-L-isoleucine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554707#safety-and-handling-precautions-for-phthaloyl-l-isoleucine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com